

Navigating Material Compatibility with 2-Hydroxyethyl Formate: A Technical Support Guide

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Compound of Interest

Compound Name: 2-Hydroxyethyl formate

CAS No.: 628-35-3

Cat. No.: B1216225

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Welcome to the technical support center for **2-Hydroxyethyl formate** (HEF). This guide is designed for researchers, scientists, and drug development professionals to provide in-depth insights and practical, field-proven methodologies for ensuring material compatibility in your experiments. Given the limited direct compatibility data for this specific compound, this guide emphasizes a first-principles approach, combining chemical analogy with robust, self-validating experimental protocols.

Frequently Asked Questions (FAQs): Initial Material Selection

This section provides initial guidance on material selection for handling **2-Hydroxyethyl formate**, based on its chemical nature as an ester of formic acid and ethylene glycol.

Q1: What are the primary chemical characteristics of **2-Hydroxyethyl formate** that influence material compatibility?

A1: **2-Hydroxyethyl formate** (CAS: 628-35-3) is an organic ester with a terminal hydroxyl group.^{[1][2]} Its compatibility with lab materials is primarily influenced by its ester functionality and its potential for hydrolysis. Over time, especially in the presence of moisture or catalytic substances, it can hydrolyze into its parent compounds: ethylene glycol and formic acid.^[1] Therefore, long-term compatibility must consider the effects of all three chemical species.

Q2: Which plastics are generally recommended for short-term contact with **2-Hydroxyethyl formate**?

A2: For short-term applications, plastics with good general resistance to esters and alcohols are preferable. Based on general chemical resistance charts, the following can be considered, but always with the caveat that in-house testing is paramount:

- Polytetrafluoroethylene (PTFE): Exhibits broad chemical inertness and is an excellent first choice for components like tubing, seals, and container liners.^{[3][4][5]}
- High-Density Polyethylene (HDPE) and Polypropylene (PP): Generally show good resistance to esters and alcohols at room temperature.^{[6][7][8][9]} However, some swelling or absorption may occur over time, so these are better suited for short-term contact or less critical applications.^[10]

Q3: Are there any common lab plastics that should be avoided?

A3: Yes. Certain plastics are known to have poor resistance to esters or their potential hydrolysis products. It is advisable to avoid:

- Polycarbonate (PC): Can be susceptible to stress cracking and chemical attack by esters and organic acids.
- Polystyrene (PS): Generally has poor resistance to organic solvents and esters.
- Polyvinyl Chloride (PVC): Can be plasticized and degraded by certain esters and organic solvents.

Q4: What about elastomers for seals, gaskets, and tubing?

A4: Elastomer selection requires careful consideration due to the risk of swelling, embrittlement, or degradation.

- Recommended for evaluation:
 - Perfluoroelastomers (FFKM): Offer the broadest chemical resistance but come at a higher cost.
 - Fluoroelastomers (FKM, e.g., Viton®): Often provide a good balance of chemical resistance and performance.
- Use with caution and require testing:
 - Ethylene Propylene Diene Monomer (EPDM): Has good resistance to alcohols but can be incompatible with some esters.
- Generally not recommended:
 - Nitrile (Buna-N, NBR) and Neoprene (CR): Often show poor compatibility with esters and organic acids.[\[11\]](#)

Q5: What is the compatibility of **2-Hydroxyethyl formate** with common laboratory metals?

A5:

- Stainless Steel (304 & 316): Generally offer good resistance to organic esters and alcohols. [\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#) However, the potential for hydrolysis to formic acid is a concern, as formic acid can be corrosive to stainless steel, particularly at elevated temperatures and concentrations. For long-term storage or high-temperature applications, higher-grade alloys or alternative materials should be considered.
- Aluminum: Should be avoided. The alcohol functional group and potential acidic hydrolysis products can react with aluminum.

Troubleshooting and Experimental Guide: A Self-Validating Protocol for Material Compatibility

Given the absence of extensive published compatibility data for **2-Hydroxyethyl formate**, a systematic, in-house testing protocol is the most reliable approach. This section provides a detailed methodology based on the principles of ASTM D543, "Standard Practices for Evaluating the Resistance of Plastics to Chemical Reagents." [16][17][18][19][20]

Logical Workflow for Material Compatibility Assessment



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Caption: A logical workflow for selecting and validating lab materials for use with **2-Hydroxyethyl formate**.

Part 1: Initial Material Screening

Before commencing experimental work, consult the FAQs in this guide and general chemical compatibility charts to select candidate materials. Prioritize materials with known resistance to esters, ethylene glycol, and formic acid.

Part 2: Experimental Compatibility Testing Protocol (Adapted from ASTM D543)

This protocol outlines a systematic approach to quantitatively and qualitatively assess material compatibility.

Objective: To determine the effect of **2-Hydroxyethyl formate** on the physical and mechanical properties of selected lab materials over a defined period.

Materials & Equipment:

- Test specimens of each material (e.g., 25x75x3 mm coupons for plastics, sections of tubing, O-rings).
- Glass containers with PTFE-lined caps.
- Analytical balance (readable to 0.1 mg).
- Calipers or micrometer.
- Durometer for hardness testing (for elastomers).
- Oven for elevated temperature testing (optional).
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat.

Step-by-Step Methodology:

- Pre-Exposure Characterization:

- For each material, prepare at least three test specimens.
- Visually inspect each specimen for any initial defects (color, cracks, surface texture). Record observations.
- Measure and record the initial weight of each specimen to the nearest 0.1 mg.
- Measure and record the initial dimensions (length, width, thickness) of each specimen.
- For elastomeric materials, measure and record the initial durometer hardness at several points on the surface.
- Immersion:
 - Place each set of three specimens in a labeled glass container.
 - Completely immerse the specimens in **2-Hydroxyethyl formate**, ensuring no air bubbles are trapped on the surface.
 - Securely cap the containers.
 - Store the containers at the intended experimental temperature (e.g., room temperature or an elevated temperature). A typical test duration is 7 to 30 days.
- Post-Exposure Evaluation:
 - After the designated exposure time, carefully remove the specimens from the chemical.
 - Gently blot the specimens dry with a lint-free cloth.
 - Immediately re-weigh each specimen and record the final weight.
 - Re-measure the dimensions and, for elastomers, the durometer hardness.
 - Conduct a thorough visual inspection and record any changes in color, swelling, cracking, crazing, or surface tackiness.

Part 3: Data Analysis and Interpretation

Calculate the percentage change for each measured parameter using the following formulas:

- Percent Weight Change (%) = $[(\text{Final Weight} - \text{Initial Weight}) / \text{Initial Weight}] * 100$
- Percent Dimensional Change (%) = $[(\text{Final Dimension} - \text{Initial Dimension}) / \text{Initial Dimension}] * 100$
- Change in Hardness (Points) = Final Hardness - Initial Hardness

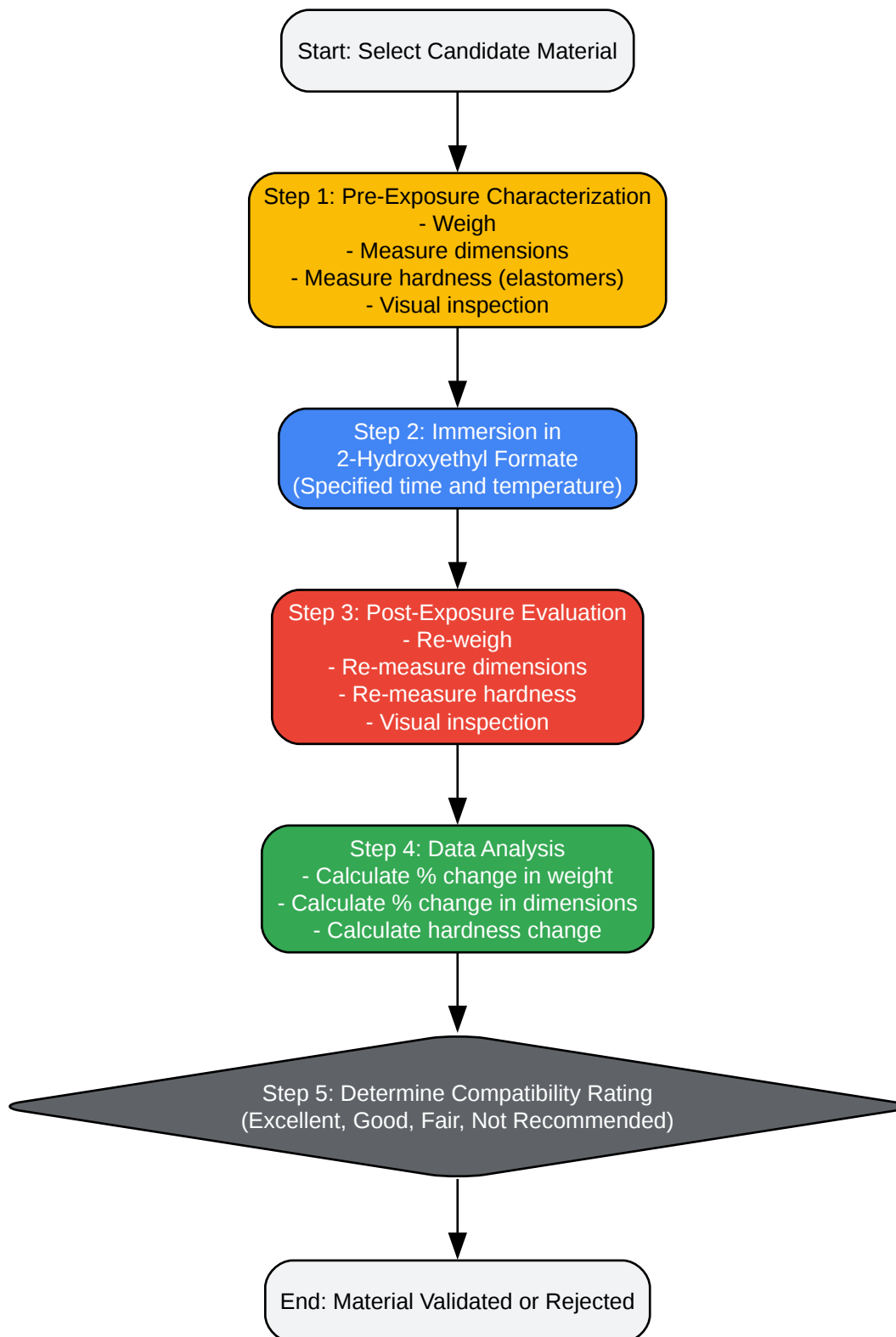
Quantitative Data Summary Table:

Material Tested	Exposure Duration (days)	Temperature (°C)	Avg. % Weight Change	Avg. % Volume Change	Avg. Hardness Change (Points)	Visual Observations	Compatibility Rating
e.g., HDPE	7	25	+0.5%	+0.8%	N/A	No change	Excellent
e.g., EPDM	7	25	+3.2%	+4.5%	-5	Slight swelling	Good
e.g., Nitrile	7	25	+15.8%	+20.1%	-15	Significant swelling, softening	Not Recommended

Compatibility Rating Key:

- Excellent: <1% change in weight/volume, minimal change in hardness, no visual change.
- Good: 1-5% change in weight/volume, minor changes in hardness, slight swelling or discoloration. Suitable for many applications.
- Fair: 5-10% change in weight/volume, noticeable changes in properties. Use with caution for short-term, non-critical applications.
- Not Recommended: >10% change in weight/volume, significant degradation of properties.

Experimental Workflow Diagram



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Caption: Step-by-step workflow for the in-house material compatibility testing protocol.

References

- Intertek. (n.d.). Chemical Compatibility ASTM D543. Retrieved from [\[Link\]](#)
- DOKUMEN.PUB. (n.d.). ASTM D543-06 Standard Practices for Evaluating the Resistance of Plastics to Chemical Reagents. Retrieved from [\[Link\]](#)
- Coi Rubber Products. (n.d.). ASTM D543 Plastic Chemical Resistance. Retrieved from [\[Link\]](#)
- EUROLAB. (n.d.). ASTM D543-20 Standard Practices for Evaluating the Resistance of Plastics to Chemical Reagents. Retrieved from [\[Link\]](#)
- Kiyo R&D. (n.d.). Acid and Base Resistance Testing As Per ASTM D543. Retrieved from [\[Link\]](#)
- Basell. (n.d.). Resistance of Polypropylene to Chemicals. Retrieved from [\[Link\]](#)
- Kintek. (n.d.). What Are The Chemical Resistance Properties Of Ptfе? Unmatched Inertness For Demanding Applications. Retrieved from [\[Link\]](#)
- Aaron Chemicals. (n.d.). 628-35-3 | MFCD22495177 | **2-Hydroxyethyl Formate**. Retrieved from [\[Link\]](#)
- Wolseley. (n.d.). PTFE is chemically resistant to the industrial chemicals listed below. Retrieved from [\[Link\]](#)
- CP Lab Safety. (n.d.). LDPE Chemical Compatibility Chart. Retrieved from [\[Link\]](#)
- Darwin Microfluidics. (2024). PP (Polypropylene) – Chemical Resistance Chart. Retrieved from [\[Link\]](#)
- Flex-Pression. (n.d.). CHEMICAL RESISTANCE CHART. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). **2-Hydroxyethyl formate**;hydrate. PubChem Compound Summary for CID 88614554. Retrieved from [\[Link\]](#).

- Polyfluor. (n.d.). Chemical resistance, PTFE | Materials. Retrieved from [\[Link\]](#)
- ASTM International. (2003). ASTM D4289-03 - Standard Test Method for Elastomer Compatibility of Lubricating Greases and Fluids. Retrieved from [\[Link\]](#)
- CP Lab Safety. (n.d.). PTFE and Teflon Chemical Compatibility. Retrieved from [\[Link\]](#)
- HMC Polymers Co., Ltd. (n.d.). Polypropylene Chemical Resistance Guide. Retrieved from [\[Link\]](#)
- IPEX. (n.d.). POLYPROPYLENE Chemical Resistance Guide. Retrieved from [\[Link\]](#)
- Braskem. (2005). Polyethylene chemical resistance. Retrieved from [\[Link\]](#)
- U.S. Plastic Corp. (n.d.). 304 Stainless Steel Corrosion Compatibility Chart. Retrieved from [\[Link\]](#)
- Hayata. (n.d.). Stainless Steel Chemical Resistance Charts. Retrieved from [\[Link\]](#)
- Cole-Parmer. (n.d.). Chemical Compatibility Database. Retrieved from [\[Link\]](#)
- MEGlobal. (2013). Ethylene Glycol. Retrieved from [\[Link\]](#)
- RubberMill, Inc. (2024). ASTM Testing Methods for Elastomers. Retrieved from [\[Link\]](#)
- Darwin Microfluidics. (2024). PTFE (Polytetrafluoroethylene) – Chemical Compatibility Chart. Retrieved from [\[Link\]](#)
- Scribd. (n.d.). PE Chemical Resistance. Retrieved from [\[Link\]](#)
- Braskem. (2005). Polypropylene chemical resistance. Retrieved from [\[Link\]](#)
- CP Lab Safety. (n.d.). Stainless Steel Chemical Compatibility Chart. Retrieved from [\[Link\]](#)
- Sterlitech Corporation. (n.d.). Chemical Compatibility Chart. Retrieved from [\[Link\]](#)
- CDF Corporation. (n.d.). Polyethylene Chemical Resistance Chart. Retrieved from [\[Link\]](#)
- Tudertechnica. (n.d.). POLYMERS CHEMICAL RESISTANCE CHART*. Retrieved from [\[Link\]](#)

- Ryan Herco Flow Solutions. (n.d.). Chemical Compatibility Chart. Retrieved from [[Link](#)]
- SciSpace. (n.d.). Chemical Compatibility Testing Final Report Including Test Plans and Procedures. Retrieved from [[Link](#)]
- Emerson. (n.d.). Chemical Compatibility of Elastomers and Metals. Retrieved from [[Link](#)]

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Sources

1. Buy 2-Hydroxyethyl formate | 628-35-3 [[smolecule.com](#)]
2. 628-35-3 | MFCD22495177 | 2-hydroxyethyl formate [[aaronchem.com](#)]
3. What Are The Chemical Resistance Properties Of Ptfе? Unmatched Inertness For Demanding Applications - Kintek [[kintek-solution.com](#)]
4. [welseley.co.uk](#) [[welseley.co.uk](#)]
5. [calpaclab.com](#) [[calpaclab.com](#)]
6. [dppvalves.com](#) [[dppvalves.com](#)]
7. [calpaclab.com](#) [[calpaclab.com](#)]
8. PP (Polypropylene) – Chemical Resistance Chart [[blog.darwin-microfluidics.com](#)]
9. [braskem.com.br](#) [[braskem.com.br](#)]
10. [cdf1.com](#) [[cdf1.com](#)]
11. [documentation.emersonprocess.com](#) [[documentation.emersonprocess.com](#)]
12. Chemical Resistance Chart | Flexmetallic Industries [[flexmetallic.com](#)]
13. [media.distributordatasolutions.com](#) [[media.distributordatasolutions.com](#)]
14. [hayata.com](#) [[hayata.com](#)]
15. [calpaclab.com](#) [[calpaclab.com](#)]
16. Chemical Compatibility ASTM D543 [[intertek.com](#)]

- [17. dokumen.pub \[dokumen.pub\]](#)
- [18. coirubber.com \[coirubber.com\]](#)
- [19. eurolab.net \[eurolab.net\]](#)
- [20. kiyorndlab.com \[kiyorndlab.com\]](#)
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